Structure elucidation of Diethyl (4-biphenylylmethyl)phosphonate

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Compound of Interest

Compound Name:	*Diethyl (4-biphenylylmethyl)phosphonate*
CAS No.:	*30818-70-3*
Cat. No.:	*B1619944*

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An In-Depth Technical Guide to the Structure Elucidation of **Diethyl (4-biphenylylmethyl)phosphonate**

Introduction

Diethyl (4-biphenylylmethyl)phosphonate is an organophosphorus compound characterized by a biphenyl moiety linked via a methylene bridge to a diethyl phosphonate group. As with many benzylphosphonate derivatives, this molecule serves as a crucial intermediate in organic synthesis, particularly in the Horner-Wadsworth-Emmons reaction for the stereoselective synthesis of stilbenes and other vinyl-substituted biphenyls.[1] These products are of significant interest in materials science for applications in organic light-emitting diodes (OLEDs) and as scaffolds in medicinal chemistry.

Given its utility, unambiguous confirmation of its molecular structure is paramount to ensure the integrity of subsequent synthetic steps and the properties of the final products. This guide provides a comprehensive, multi-technique approach to the structure elucidation of **Diethyl (4-biphenylylmethyl)phosphonate**, grounded in established analytical principles. We will move

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beyond a simple recitation of data to explain the causal relationships between the molecular structure and the resulting spectral signatures, providing researchers with a self-validating framework for analysis.

Molecular Structure and Synthesis Overview

A definitive structural analysis begins with a clear understanding of the target molecule and its likely synthetic origin, which informs the potential impurities that may be present.

Postulated Molecular Structure

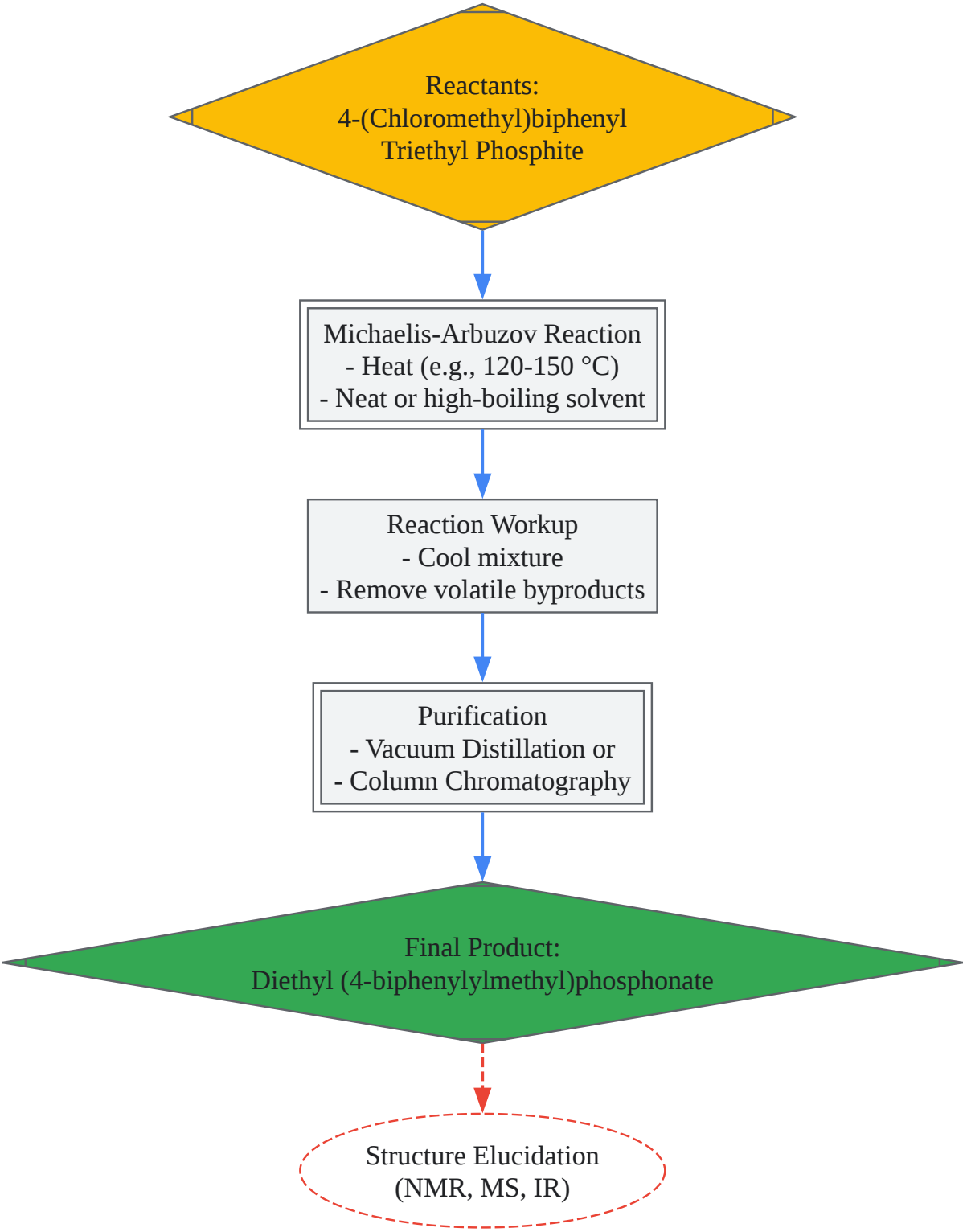
The structure consists of a diethyl phosphonate group ($P(O)(OCH_2CH_3)_2$) connected to the 4-position of a biphenyl ring system through a methylene (CH_2) linker.

Caption: Molecular Structure of **Diethyl (4-biphenylylmethyl)phosphonate**.

Common Synthetic Pathway: The Michaelis-Arbuzov Reaction

This compound is efficiently synthesized via the Michaelis-Arbuzov reaction.[2] This involves the reaction of 4-(chloromethyl)biphenyl with triethyl phosphite. Understanding this workflow is key to anticipating potential impurities, such as unreacted starting materials or side-products.

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Caption: Synthetic and analysis workflow for the target compound.

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Core Analytical Techniques for Structure Elucidation

No single technique provides a complete structural picture. The synergy between Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy is essential for a conclusive assignment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the carbon-hydrogen framework and confirming the presence and environment of the phosphorus atom. The natural abundance of the NMR-active ^{31}P nucleus is 100%, making its influence on adjacent ^{1}H and ^{13}C nuclei readily observable.[3]

The ^{1}H NMR spectrum provides a wealth of information through chemical shifts (δ), signal integration, and spin-spin coupling multiplicities.

- Aromatic Region (δ ≈ 7.3-7.7 ppm): The nine aromatic protons of the biphenyl group will appear in this region. Due to the para-substitution, the signals will present as a complex multiplet. Protons on the phenyl ring directly attached to the methylene phosphonate will show distinct patterns from the terminal phenyl ring.

- Methylene Protons (-O-CH_2-CH_3, δ ≈ 4.0-4.2 ppm): These four protons are diastereotopic due to the chiral phosphorus center. They will appear as a multiplet, resulting from coupling to both the adjacent methyl protons (^{3}JHH ≈ 7.1 Hz) and the phosphorus nucleus (^{3}JHP ≈ 7-8 Hz).[4]

- Methylene Bridge (-CH_2-P, δ ≈ 3.2 ppm): This is a highly characteristic signal. The two protons will appear as a doublet due to strong coupling to the phosphorus nucleus (^{2}JHP ≈ 22 Hz).[5] The downfield shift relative to a typical benzylic proton is due to the electron-withdrawing effect of the phosphonate group.

- Ethyl Methyl Protons (-O-CH_2-CH_3, δ ≈ 1.2-1.3 ppm): These six protons will appear as a triplet, coupling to the adjacent methylene protons (^{3}JHH ≈ 7.1 Hz).

The ^{13}C NMR spectrum, typically acquired with proton decoupling, reveals the unique carbon environments and confirms connectivity through C-P coupling constants.

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- Aromatic Carbons (δ ≈ 127-141 ppm): The biphenyl system will show several distinct signals. The carbon attached to the methylene bridge (C1) and the carbon at the junction of the two rings (C4) will be quaternary and have lower intensity.

- Methylene Carbon (-O-CH_2-CH_3, δ ≈ 62 ppm): This signal will appear as a doublet due to two-bond coupling with the phosphorus atom (^2JCP ≈ 5-7 Hz).[4]

- Methylene Bridge Carbon (-CH_2-P, δ ≈ 33-34 ppm): This is another key diagnostic signal. It will be a doublet with a very large one-bond C-P coupling constant (^1JCP ≈ 135-140 Hz), which is unambiguous proof of the C-P bond.

- Ethyl Methyl Carbon (-O-CH_2-CH_3, δ ≈ 16 ppm): This signal will also be a doublet due to three-bond coupling to phosphorus (^3JCP ≈ 6-7 Hz).[4]

This is the most direct method for confirming the phosphonate moiety.

- Phosphonate Signal (δ ≈ 25-28 ppm): A single resonance is expected in the proton-decoupled ^{31}P NMR spectrum. This chemical shift is characteristic of benzylphosphonates.[5] [6] In a proton-coupled spectrum, this signal would be a complex multiplet due to coupling with the methylene bridge and ethyl protons. The spectrum is referenced to an external standard of 85% H_3PO_4.[4]

| Predicted NMR Data for **Diethyl (4-biphenylylmethyl)phosphonate** | | :--- | :--- | :--- | :--- | | Technique | Assignment | Expected Chemical Shift (δ, ppm) | Expected Multiplicity & Coupling (J, Hz) | | ^1H NMR | Aromatic-H | 7.30 - 7.70 | m | | -O-CH_2-CH_3 | 4.00 - 4.20 | m (dq), ^3JHH ≈ 7.1, ^3JHP ≈ 7.5 | | Ar-CH_2-P | ~3.20 | d, ^2JHP ≈ 22 | | -O-CH_2-CH_3 | 1.20 - 1.30 | t, ^3JHH ≈ 7.1 | | ^{13}C NMR | Aromatic-C | 127 - 141 | Multiple signals | | -O-CH_2-CH_3 | ~62 | d, ^2JCP ≈ 6 | | Ar-CH_2-P | ~33 | d, ^1JCP ≈ 138 | | -O-CH_2-CH_3 | ~16 | d, ^3JCP ≈ 6 | | ^{31}P NMR | P=O | 25 - 28 | s (proton decoupled) |

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and crucial fragmentation data that acts as a fingerprint for the molecule's structure.

- Molecular Ion (M^{+}•): Using Electron Ionization (EI), the molecular ion peak is expected at m/z = 318.

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- Key Fragmentation Pathways:
  - Benzylic Cleavage: The most prominent fragmentation will be the cleavage of the C-P bond to form the highly stable 4-biphenylmethyl cation (tropylium-type ion), resulting in a base peak at m/z = 167.
  - Loss of Ethoxy Group: Loss of an ethoxy radical ($\bullet OCH_2CH_3$) from the molecular ion would give a fragment at m/z = 273.
  - McLafferty-type Rearrangements: Loss of ethylene (C_2H_4) from the ethyl groups is common for diethyl phosphonates, leading to fragments corresponding to the loss of 28 Da from phosphorus-containing ions. For example, a peak at m/z = 290 (M-28).

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for confirming the presence of key functional groups.

- P=O Stretch: A very strong and sharp absorption band around 1230-1260 cm^{-1} is the most characteristic signal for the phosphoryl group.[7]
- P-O-C Stretch: Strong bands are expected around 1020-1050 cm^{-1} corresponding to the P-O-(C) bond.
- C-O-C Stretch: A band around 1160-1170 cm^{-1} is characteristic of the (P)-O-C linkage.
- Aromatic C-H Stretch: Signals will appear just above 3000 cm^{-1}.
- Aliphatic C-H Stretch: Signals will appear just below 3000 cm^{-1}.
- Aromatic C=C Bending: Characteristic bands appear in the 1450-1600 cm^{-1} region.

| Key Predicted IR Absorptions | | :--- | :--- | :--- | | Wavenumber (cm^{-1}) | Intensity | Assignment | | ~3030 | Medium | Aromatic C-H Stretch | | ~2980 | Medium | Aliphatic C-H Stretch | | ~1600, ~1485 | Medium-Strong | Aromatic C=C Bending | | 1230 - 1260 | Very Strong | P=O Stretch | | 1160 - 1170 | Strong | C-O-C Stretch | | 1020 - 1050 | Very Strong | P-O-C Stretch |

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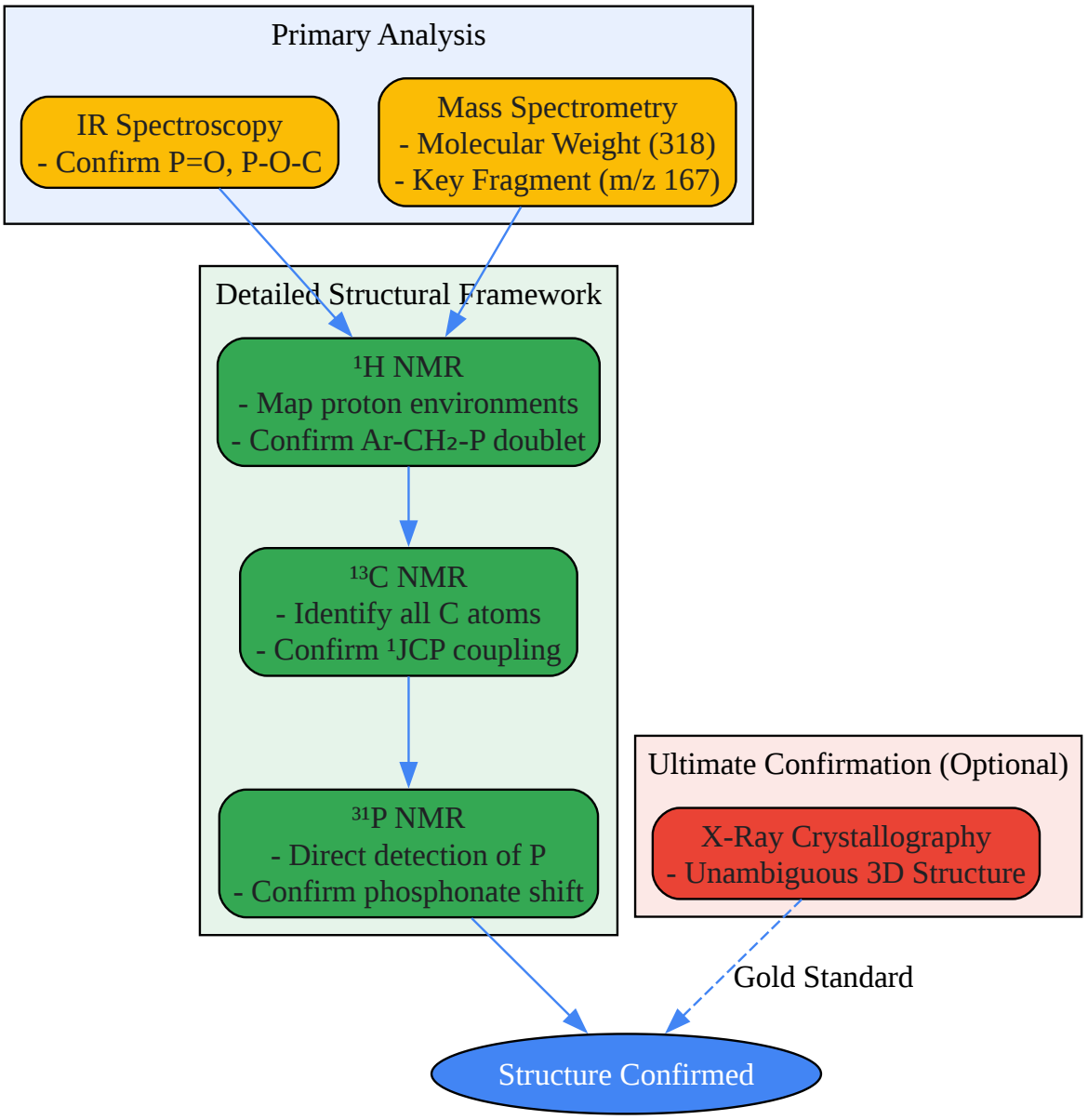
The Definitive Confirmation: Single-Crystal X-ray Diffraction

While the combination of NMR, MS, and IR provides a highly confident structural assignment, single-crystal X-ray diffraction offers the only direct and unambiguous determination of the complete three-dimensional structure in the solid state.[8][9] If a suitable single crystal of the compound can be grown, this technique can confirm bond lengths, bond angles, and the precise conformation of the molecule, serving as the ultimate validation of the proposed structure.[10]

Integrated Analytical Strategy

A robust structure elucidation relies on the convergence of data from all techniques. The proposed workflow ensures a logical and self-validating process.

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Caption: Integrated workflow for structure elucidation.

Experimental Protocols

Adherence to standardized protocols is crucial for obtaining high-quality, reproducible data.

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Protocol 1: NMR Spectroscopy (^{1}H, ^{13}C, ^{31}P)

- Sample Preparation: Dissolve 10-20 mg of the purified compound in ~0.6 mL of deuterated chloroform ($CDCl_3$). Add a small amount of tetramethylsilane (TMS) as an internal reference (0 ppm for ^{1}H and ^{13}C).
- Instrument Setup: Use a 400 MHz (or higher) NMR spectrometer. Ensure the instrument is properly shimmed for optimal resolution.[4]
- ^{1}H NMR Acquisition: Acquire the spectrum with a standard pulse sequence. Typical spectral width is -2 to 12 ppm.
- ^{13}C NMR Acquisition: Use a proton-decoupled pulse sequence (e.g., zgpg30). A wider spectral width (0 to 220 ppm) is required. An adequate number of scans (e.g., 1024 or more) may be needed to achieve a good signal-to-noise ratio.
- ^{31}P NMR Acquisition: Tune the probe to the ^{31}P frequency. Use a proton-decoupled pulse sequence. The spectrum should be referenced externally to 85% H_3PO_4 (0 ppm). A typical spectral width is -50 to 50 ppm.[6]

Protocol 2: Mass Spectrometry (EI-MS)

- Sample Preparation: Prepare a dilute solution of the sample (~1 mg/mL) in a volatile organic solvent like methanol or dichloromethane.
- Instrument Setup: Use a mass spectrometer capable of electron ionization (EI).
- Data Acquisition: Introduce the sample via a direct insertion probe or GC inlet. Use a standard electron energy of 70 eV. Scan a mass range of m/z 40 to 500 to ensure capture of the molecular ion and key fragments.

Protocol 3: Infrared (IR) Spectroscopy

- Sample Preparation: If the sample is an oil, a thin film can be prepared by placing a small drop between two NaCl or KBr plates. If it is a solid, a KBr pellet can be prepared.
- Instrument Setup: Use a Fourier Transform Infrared (FTIR) spectrometer.

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- Data Acquisition: Record a background spectrum of the clean plates or KBr pellet. Then, record the sample spectrum. Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} over a range of 4000-400 cm^{-1}.

Conclusion

The structural elucidation of **Diethyl (4-biphenylylmethyl)phosphonate** is a clear example of modern analytical chemistry in practice. While each technique provides a piece of the puzzle, it is their collective, corroborative power that leads to an unambiguous structural assignment. The characteristic doublet of the methylene bridge protons in ^{1}H NMR, the large ^{1}JCP coupling in ^{13}C NMR, the specific chemical shift in ^{31}P NMR, the molecular ion and m/z 167 fragment in mass spectrometry, and the strong P=O stretch in IR spectroscopy all converge to create a unique and definitive analytical signature for this important synthetic building block.

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